

An In-Depth Technical Guide to Acid Orange 156: Synonyms, Properties, and Applications

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Compound of Interest

Compound Name: Acid orange 156

CAS No.: 72827-75-9

Cat. No.: B15556719

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Acid Orange 156**, an azo dye with significant industrial applications. This document details its various synonyms and alternative names, summarizes its key quantitative properties, and outlines its manufacturing process. While primarily used in the textile and paint industries, this guide also addresses the current landscape of its use in a research context.

Synonyms and Alternative Names

Acid Orange 156 is known by a variety of names in industrial and chemical contexts. A comprehensive list of its synonyms and identifiers is provided below to aid in literature searches and material identification.

- C.I. Name: **Acid Orange 156**[\[1\]](#)
- C.I. Number: 26501[\[1\]](#)
- CAS Numbers: 68555-86-2, 72827-75-9[\[1\]](#)

- Alternative Names:
 - Weak Acid Orange 3G
 - Weak Acid Orange ALG
 - Weak Acid Orange E-GNS
 - Acid Orange 3G
 - Acid Orange C-GNS
 - ACID ORANGE S-3G 200%

Quantitative Data

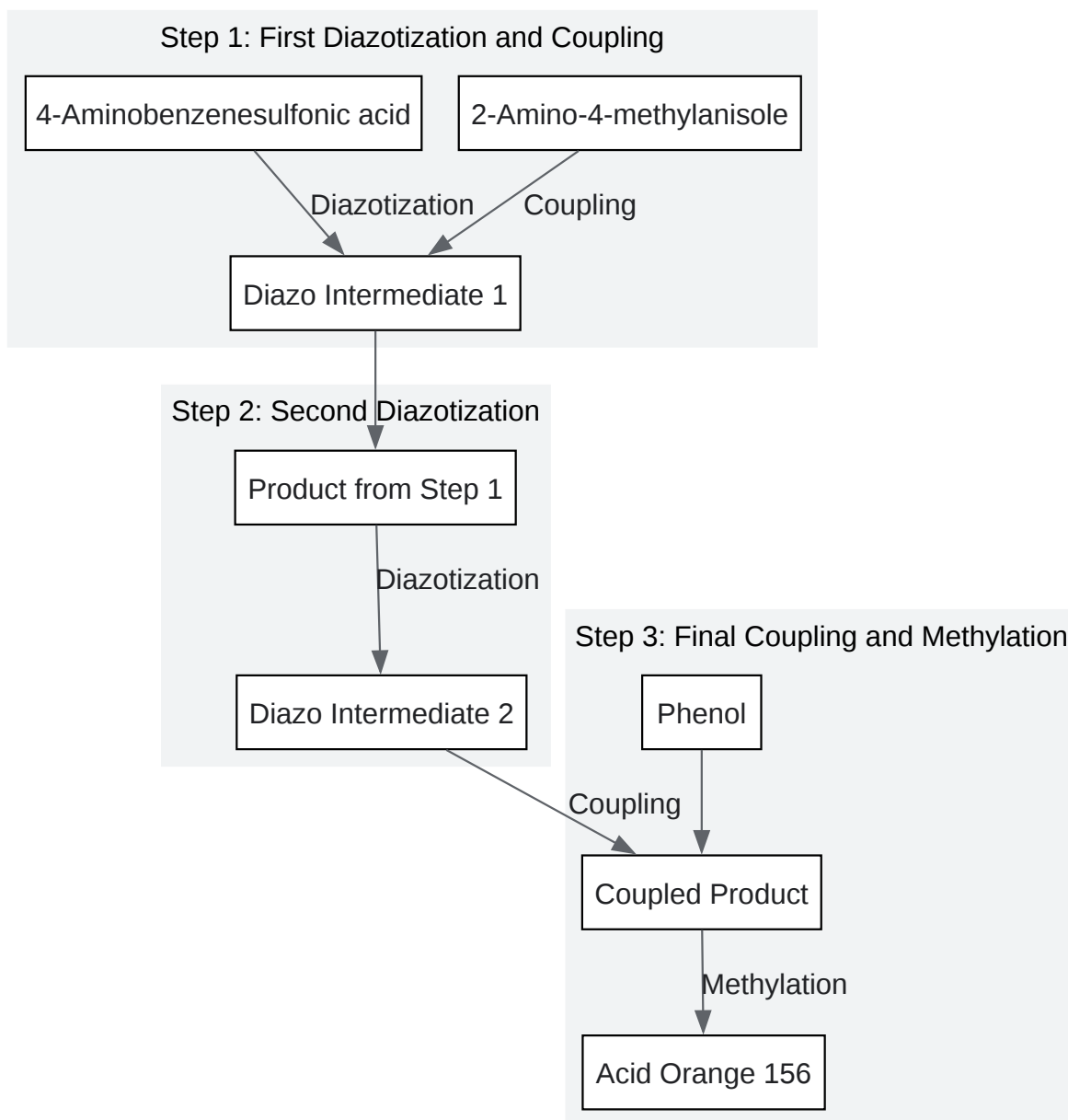
The key physicochemical properties of **Acid Orange 156** are summarized in the table below, providing a clear comparison of its technical specifications.

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₁₉ N ₄ NaO ₅ S	[1]
Molecular Weight	462.46 g/mol	[1]
Appearance	Orange Powder	[1]
Solubility in Water (90 °C)	100 g/L	
Dye Content	>98%	[1]
Light Fastness	6-7	[1]
Washing Fastness	3-4	[1]
Chemical Class	Di Azo	[1]

Manufacturing Process

The synthesis of **Acid Orange 156** is a multi-step process involving diazotization and coupling reactions. A simplified workflow of the manufacturing process is outlined below.

Manufacturing Workflow of Acid Orange 156

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Experimental Protocols

Extensive literature searches for detailed experimental protocols involving **Acid Orange 156** in a research context, such as in toxicology, biodegradation, or biological staining, did not yield specific methodologies for this particular dye. The available research literature tends to focus on other dyes within the "Acid Orange" family (e.g., Acid Orange 7, 52, and 74). This suggests that **Acid Orange 156** is not commonly utilized as a model compound or tool in academic research.

However, to provide a relevant methodological framework, a general protocol for the application of acid dyes in textile dyeing is presented below. This protocol is for a related dye, Acid Orange 56, and illustrates the typical laboratory procedure for dyeing protein and polyamide fibers.

Protocol for Dyeing Wool with an Acid Dye

- **Scouring:** The wool fabric is first washed with a 1-2 g/L non-ionic detergent solution at 40-50°C for 20-30 minutes to eliminate impurities. This is followed by thorough rinsing with warm and then cold water.
- **Dye Bath Preparation:** A stock solution of the acid dye is prepared by dissolving the dye powder in hot distilled water. The dyeing vessel is filled with the necessary volume of water to achieve the desired liquor ratio (e.g., 1:30). An electrolyte, such as 5-10% (on weight of fabric) of Glauber's salt, is added to the dyebath. The pH of the dyebath is then adjusted to 4.0-5.0 using acetic acid.
- **Dyeing Process:** The scoured, wet wool fabric is immersed in the dyebath at 40°C. The temperature is gradually raised to 95-100°C at a rate of 1-2°C per minute. The dyeing is maintained at this temperature for 45-60 minutes with gentle agitation.
- **Post-Treatment:** The dyebath is allowed to cool to approximately 60°C. The dyed fabric is then removed and rinsed with warm water, followed by cold water, until the rinse water is clear. A soaping treatment with a 1-2 g/L non-ionic detergent is performed at 50-60°C for 15-20 minutes to remove any unfixed dye. Finally, the fabric is rinsed thoroughly with cold water and air-dried.[2]

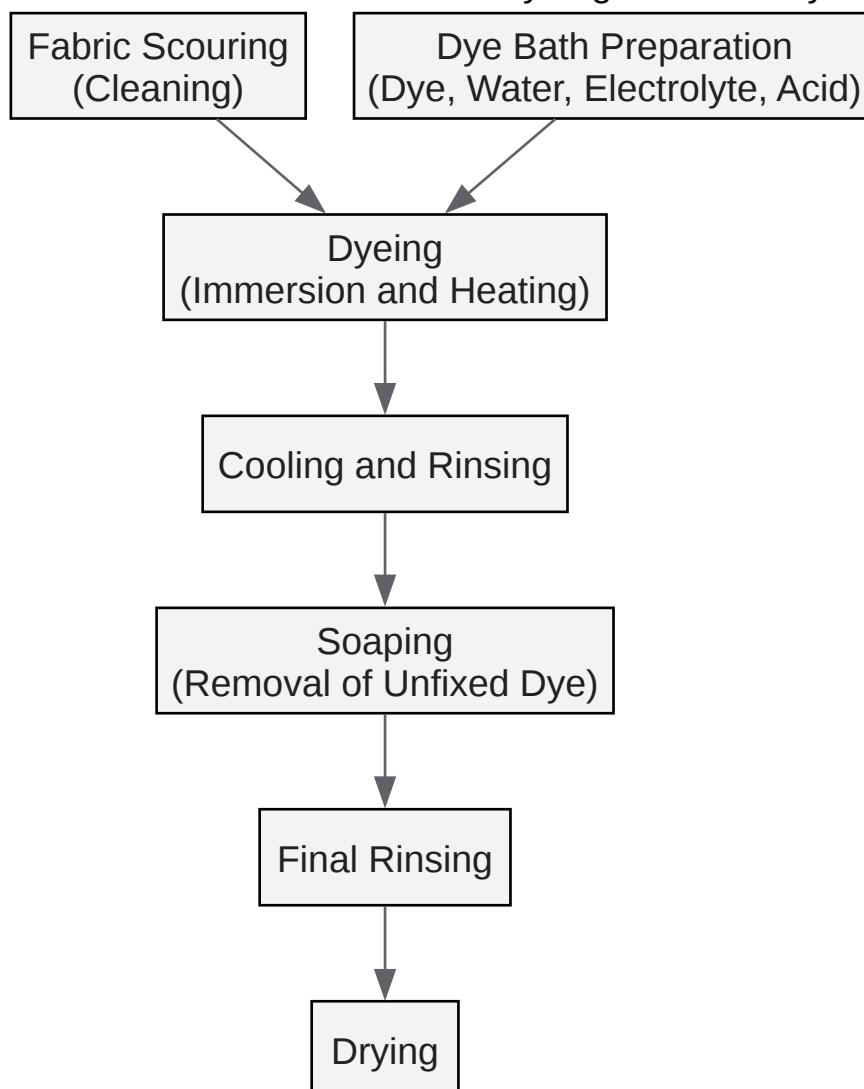
Signaling Pathways and Logical Relationships

A mandatory requirement of this guide was to provide diagrams for any described signaling pathways. Following a comprehensive search of scientific literature and databases, no evidence was found to suggest that **Acid Orange 156** is involved in any biological signaling pathways. This is consistent with its primary use as an industrial colorant for materials such as textiles, leather, and paper, rather than as a bioactive molecule in a biological context.

Therefore, a diagram for a signaling pathway involving **Acid Orange 156** cannot be provided.

As an alternative representation of a logical relationship, a workflow for a typical textile dyeing process using an acid dye is presented below.

General Workflow for Textile Dyeing with Acid Dyes



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General Workflow for Textile Dyeing with Acid Dyes

In conclusion, **Acid Orange 156** is a well-characterized industrial dye with a range of synonyms and established physicochemical properties. While its application is firmly rooted in the manufacturing sector, its presence in scientific research literature is limited, restricting the availability of detailed experimental protocols and its association with biological processes such as signaling pathways. The information provided in this guide serves as a foundational resource for professionals requiring technical data on this specific compound.

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References

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- 2. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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